

Identification of Sativene Synthase Genes: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sativene

Cat. No.: B1246779

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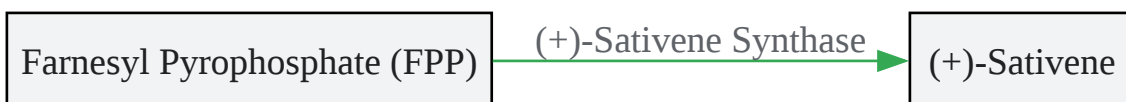
For Researchers, Scientists, and Drug Development Professionals

Introduction

Sativene is a sesquiterpene of significant interest due to its role as a precursor to various bioactive compounds. The identification and characterization of **sativene** synthase genes, the key enzymes responsible for its biosynthesis, are crucial for understanding and engineering its production. This guide provides a comprehensive overview of the methodologies and data associated with the identification, characterization, and heterologous expression of **sativene** synthase genes, with a focus on the well-characterized (+)-**sativene** synthase from the fungus *Coprinopsis cinerea*.

Sativene Biosynthesis Pathway

Sativene biosynthesis begins with the universal precursor for all isoprenoids, farnesyl pyrophosphate (FPP), which is synthesized through the mevalonate (MVA) pathway in fungi. A **sativene** synthase then catalyzes the complex cyclization of the linear FPP molecule to form the tricyclic structure of **sativene**.



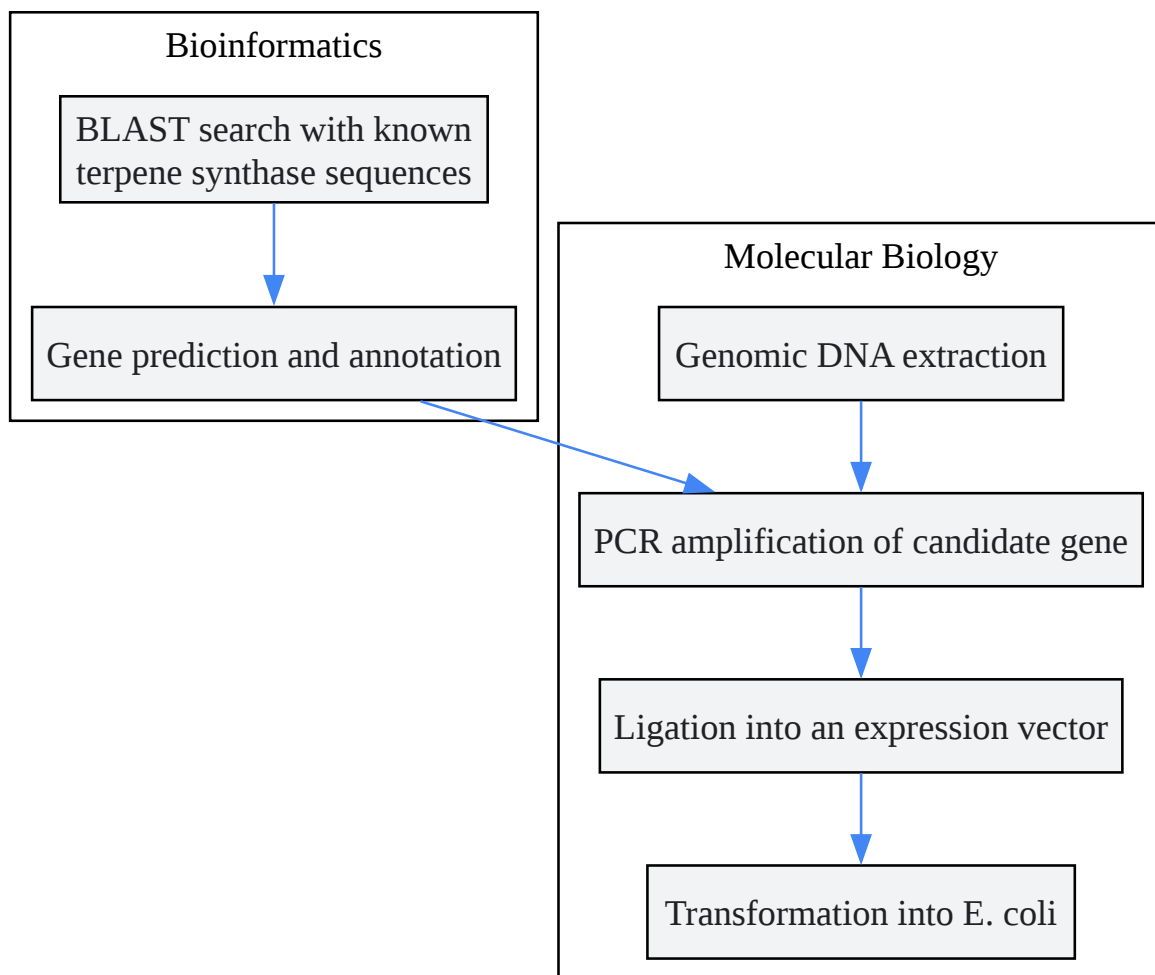
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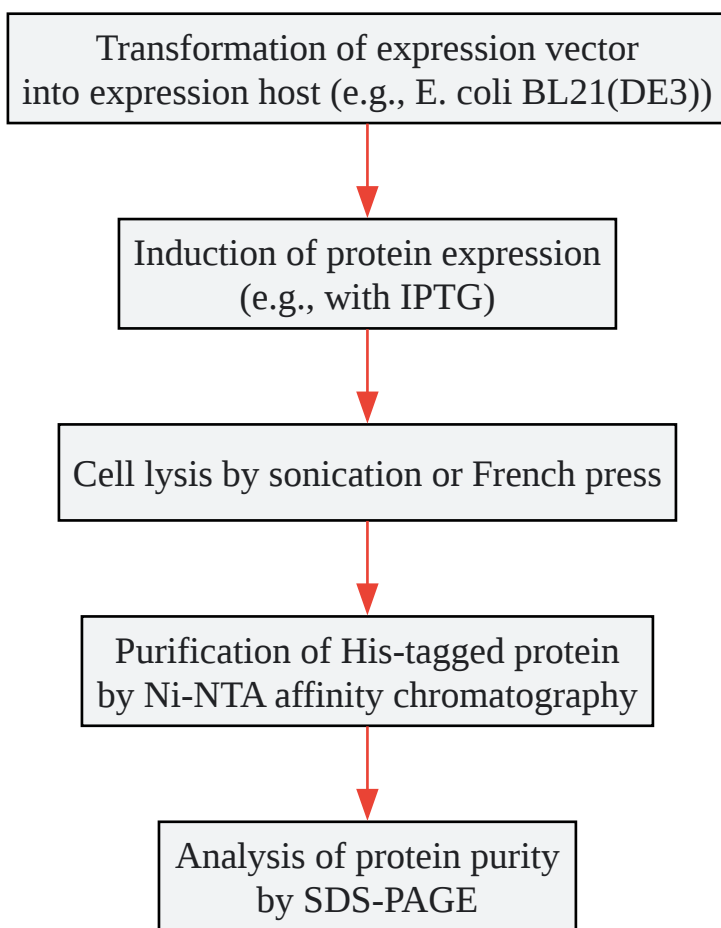
A simplified diagram of the final step in (+)-**sativene** biosynthesis.

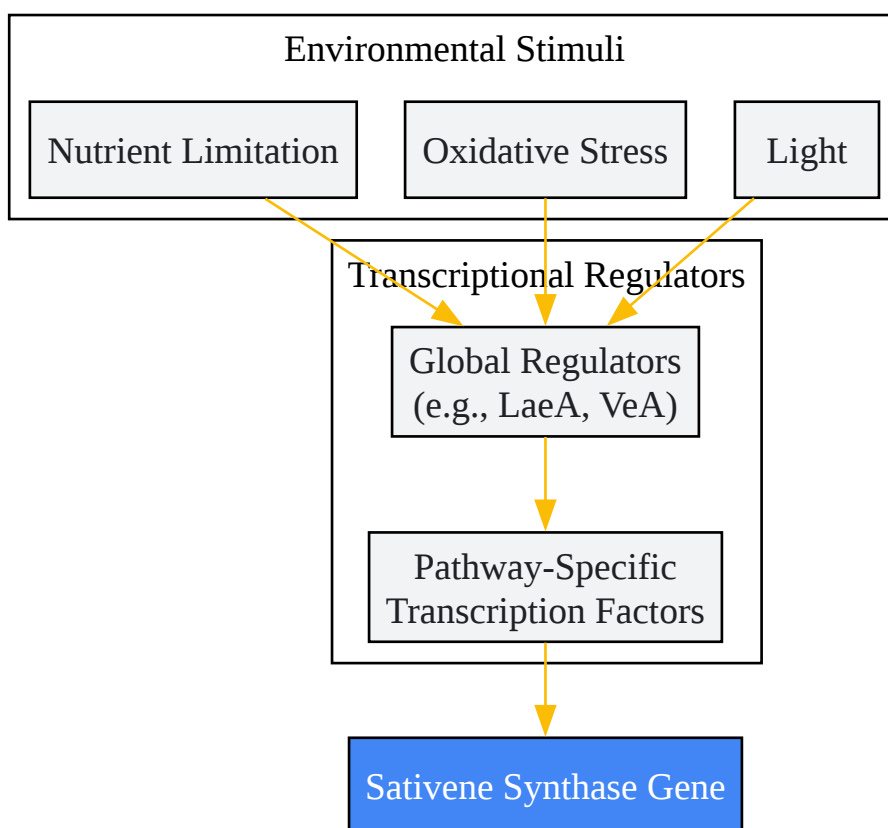
Identification and Cloning of Sativene Synthase Genes

The identification of **sativene** synthase genes typically involves a combination of bioinformatics and molecular biology techniques. A common approach is to search genome databases for sequences with homology to known terpene synthases.

Experimental Workflow for Gene Identification and Cloning







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Address: 3281 E Guasti Rd

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Email: info@benchchem.com